A Comprehensive Guide to the Thermochemical Data of C8 Primary Amines

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Compound of Interest

Compound Name: *5-Methylheptan-1-amine*

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Introduction

C8 primary amines, encompassing isomers of octylamine, are pivotal molecules in a diverse range of chemical applications, from the synthesis of pharmaceuticals and agrochemicals to their use as corrosion inhibitors and surfactants. A fundamental understanding of their thermochemical properties is not merely academic; it is a critical prerequisite for the rational design of chemical processes, the assurance of operational safety, and the prediction of reaction outcomes. For researchers, scientists, and drug development professionals, this data underpins everything from reaction calorimetry and process scale-up to the computational modeling of molecular interactions. This guide provides an in-depth exploration of the essential thermochemical data for C8 primary amines, details the rigorous experimental and computational methodologies used to obtain this data, and discusses the structure-property relationships that govern their behavior.

Compendium of Thermochemical Data for 1-Octanamine

The following table summarizes key thermochemical data for the most well-characterized C8 primary amine, 1-octanamine (n-octylamine). This data serves as a crucial baseline for

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understanding the energetic landscape of this class of compounds.

Property	Symbol	Phase	Value	Units	Source(s)
Enthalpy of Formation	ΔfH°	Gas	-149.5 ± 1.5	kJ/mol	[1]
Enthalpy of Formation	ΔfH°	Liquid	-211.5 ± 1.4	kJ/mol	[1]
Enthalpy of Combustion	ΔcH°	Liquid	-5506.7 ± 1.3	kJ/mol	[1]
Enthalpy of Vaporization	ΔvapH°	Liquid	62.0 ± 0.4	kJ/mol	[1]
Ideal Gas Heat Capacity	Cp,gas	Gas	239.38 (at 298.15 K)	J/mol·K	[2]
Liquid Phase Heat Capacity	Cp,liquid	Liquid	288.7 (at 298.15 K)	J/mol·K	[2]
Proton Affinity	PA	Gas	928.9	kJ/mol	[1]
Gas Basicity	GB	Gas	895.0	kJ/mol	[1]

Note: Data is for standard conditions (298.15 K and 1 atm) unless otherwise specified. The uncertainties represent the reported experimental or evaluated error margins.

Methodologies for Thermochemical Data Acquisition

The reliability of thermochemical data is intrinsically linked to the precision and validity of the methods used for its determination. Both experimental and computational approaches are essential, often providing complementary and cross-validating results.

Experimental Determination

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1. Combustion Calorimetry: Measuring Enthalpy of Formation

The standard enthalpy of formation (ΔfH°) is one of the most critical thermochemical parameters. For organic compounds like amines, it is most commonly determined indirectly through combustion calorimetry.

- Causality and Principle: The experimental foundation rests on Hess's Law. The enthalpy of combustion (ΔcH°) of the amine is meticulously measured. Since the enthalpies of formation for the combustion products (CO_2, H_2O, and N_2) are known with high accuracy, the enthalpy of formation of the amine can be calculated. The combustion of 1-octanamine proceeds as follows:

  $C_8H_{19}N(l) + 12.75\ O_2(g) \rightarrow 8\ CO_2(g) + 9.5\ H_2O(l) + 0.5\ N_2(g)$

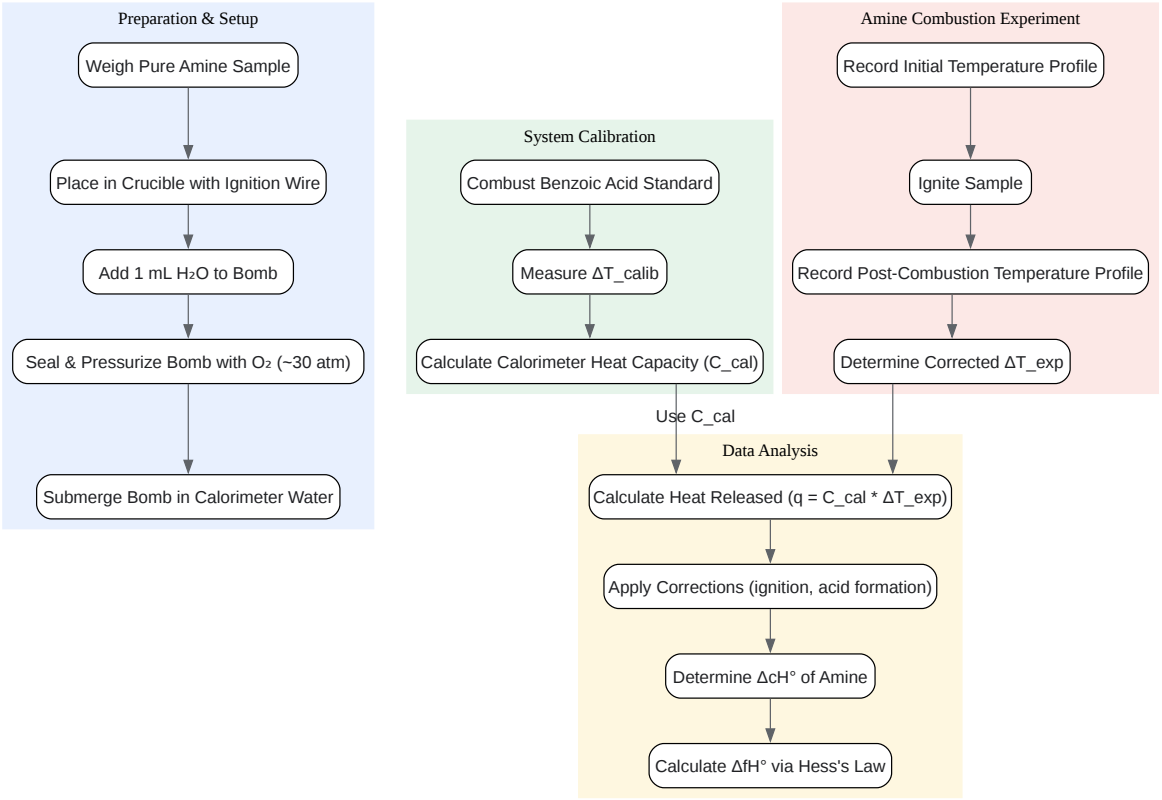
- Self-Validating Protocol: A robust experimental setup ensures accuracy.
  - Sample Preparation: A precisely weighed sample of the high-purity amine (typically < 1 g) is placed in a crucible (often platinum to avoid side reactions).[3] A known length of ignition wire is attached.
  - Bomb Assembly: A small, known amount of distilled water (e.g., 1 mL) is added to the bottom of the steel "bomb" to ensure all water formed during combustion is in the liquid state and to dissolve the nitric acid produced from trace nitrogen in the oxygen supply.
  - Pressurization: The bomb is sealed and flushed with pure oxygen to remove atmospheric nitrogen, then filled with high-pressure oxygen (typically ~25-30 atm) to ensure complete and rapid combustion.[4]
  - Calorimeter Setup: The sealed bomb is submerged in a precisely known mass of water in a thermally insulated container (the calorimeter). The system is allowed to reach thermal equilibrium.
  - Calibration: The heat capacity of the entire calorimeter system (bomb, water, stirrer, thermometer) must be determined. This is a critical self-validating step, typically performed by combusting a standard substance with a precisely known enthalpy of combustion, such as benzoic acid.

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- Combustion & Data Acquisition: The sample is ignited electrically. The temperature of the water is recorded at regular intervals before, during, and after combustion to determine the exact temperature rise (ΔT).
- Correction and Calculation: The raw temperature rise is corrected for heat exchange with the surroundings and the energy input from the ignition wire. The total heat released is calculated from ΔT and the calorimeter's heat capacity. After accounting for the formation of nitric acid, the standard enthalpy of combustion is determined.

- Workflow Diagram:

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2. Differential Scanning Calorimetry (DSC): Measuring Heat Capacity

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Heat capacity (Cp) is essential for calculating changes in enthalpy and entropy with temperature. DSC is a primary technique for its measurement. [5]

- Principle: DSC measures the difference in heat flow required to increase the temperature of a sample and a reference at the same rate. This difference is directly proportional to the sample's heat capacity.
- Protocol:
  - A baseline is established by running the DSC with two empty pans.
  - A standard material with a known heat capacity (e.g., sapphire) is run to calibrate the instrument.
  - The amine sample is hermetically sealed in an aluminum pan and run under the same conditions.
  - By comparing the heat flow signals of the baseline, standard, and sample, the heat capacity of the amine as a function of temperature is determined with high precision. [5]

Computational Determination

Modern computational chemistry provides a powerful, independent route to thermochemical data, which is particularly valuable for isomers that may be difficult to synthesize or purify. High-accuracy composite methods are the gold standard.

1. Gaussian-n (G3, G4) and Complete Basis Set (CBS) Theories

These methods are not single calculations but rather a series of well-defined calculations whose results are combined to approximate the energy of a molecule at the exact theoretical limit. [6][7]

- Causality and Principle: The goal is to systematically correct for the errors inherent in more basic computational methods. This is achieved by starting with a reasonably good geometry optimization and vibrational frequency calculation (e.g., using Density Functional Theory), followed by a series of very high-level single-point energy calculations with progressively larger basis sets. Empirical scaling factors and corrections are then added to account for

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remaining known systematic deficiencies. [7]The G4 method, for example, is a widely used approach for obtaining accurate thermochemical data. [8]

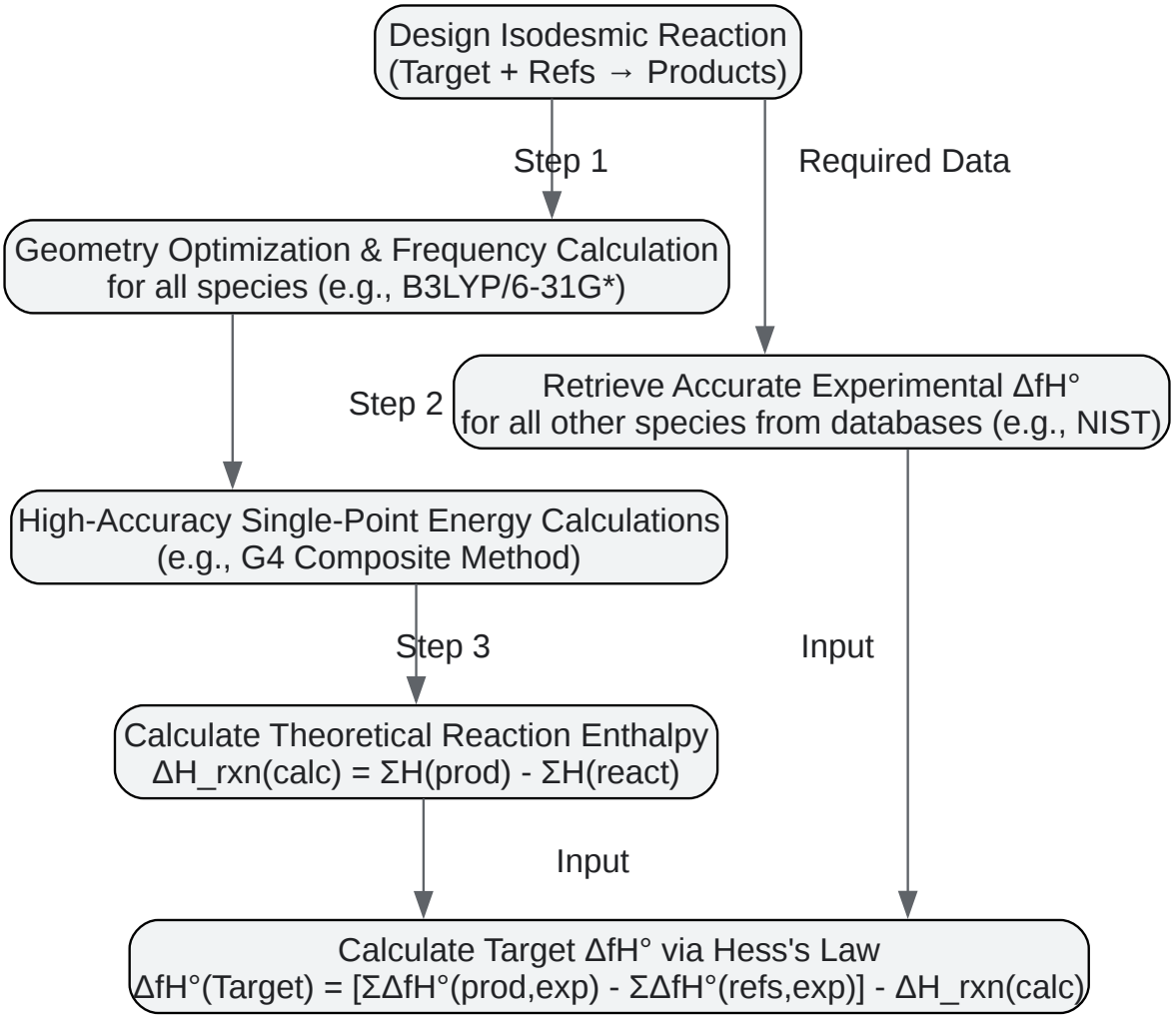
- The Isodesmic Reaction Scheme: A Self-Validating Computational Strategy: A major challenge in computational thermochemistry is the massive absolute energy of a molecule, which is prone to large errors. The enthalpy of formation is a tiny fraction of this total energy. To circumvent this, the isodesmic reaction method is employed. [9][10]
  - Logic: An isodesmic reaction is a hypothetical reaction where the number and type of chemical bonds on the reactant side are identical to those on the product side. [9]For example, to calculate the enthalpy of formation of 1-octanamine:

    $CH_3(CH_2)_7NH_2 + CH_4 + CH_3NH_2 \rightarrow CH_3CH_3 + CH_3(CH_2)_6CH_3 + (CH_3)_2NH$

    By designing the reaction this way, the large errors associated with calculating the energy of specific bond types (like C-H, C-C, C-N, N-H) largely cancel out when the reaction enthalpy (ΔH_rxn) is computed. [10][11]
  - Self-Validating Protocol:
    - Reaction Design: A balanced isodesmic reaction is designed where the target molecule (1-octanamine) is a reactant, and all other participants are smaller molecules with very accurately known experimental enthalpies of formation. [8][12] 2. High-Level Calculation: The energy of every molecule in the reaction is calculated using a high-accuracy composite method like G4 theory. [13] 3. Calculate ΔH_rxn: The computed reaction enthalpy is determined (ΔH_rxn = ΣH_products - ΣH_reactants).
    - Apply Hess's Law: The unknown enthalpy of formation of the target molecule can be derived with high accuracy:

      ΔfH°(Target) = [ΣΔfH°(Products, exp) - ΣΔfH°(Other Reactants, exp)] - ΔH_rxn(calc)
- Computational Workflow Diagram:

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Workflow for calculating enthalpy of formation via isodesmic reactions.

Structure-Property Relationships

While comprehensive data for all C8 amine isomers is sparse, established chemical principles allow for expert analysis of how structure influences thermochemical properties.

- Branching and Stability: Branched alkanes are generally more stable (have a more negative enthalpy of formation) than their linear isomers. This trend is expected to hold for C8 primary

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amines. For instance, an isomer like tert-octylamine would be predicted to have a more negative ΔfH° than 1-octanamine due to increased thermodynamic stability.

- Bond Dissociation Energies (BDE): The C-H bond on the carbon alpha to the nitrogen atom (the α-C-H bond) is significantly weaker than a typical alkane C-H bond. This is due to the stabilization of the resulting radical by the nitrogen lone pair. [14]Studies on smaller amines show the α-C-H BDE is around 388 kJ/mol, compared to ~420 kJ/mol for a secondary C-H in an alkane. This has profound implications for the reactivity and degradation pathways of these amines, as this position is the most likely site for initial hydrogen abstraction. Further alkylation on the nitrogen or carbon has been shown to have only a minor effect on this BDE. [15]

Conclusion

The thermochemical data of C8 primary amines are foundational for their safe and effective application in research and industry. This guide has presented a compilation of key data for 1-octanamine and detailed the rigorous experimental and computational methodologies that ensure the integrity of these values. Understanding the "why" behind the protocols of bomb calorimetry and the logic of isodesmic computational schemes provides researchers with the necessary context to critically evaluate and apply this vital data. The interplay between molecular structure and thermodynamic stability further empowers professionals to predict the properties and behavior of various C8 amine isomers, paving the way for more informed and innovative chemical development.

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